

4-Fluoro-3-phenoxybenzaldehyde physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Fluoro-3-phenoxybenzaldehyde

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An In-depth Technical Guide to the Physical Properties of **4-Fluoro-3-phenoxybenzaldehyde**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical intermediates is paramount for successful synthesis and application. This technical guide provides a comprehensive overview of the core physical properties of **4-Fluoro-3-phenoxybenzaldehyde**, a key building block in the synthesis of various pharmaceuticals and agrochemicals.[1][2]

Core Physical and Chemical Properties

4-Fluoro-3-phenoxybenzaldehyde is an aromatic aldehyde with a molecular structure featuring a fluorine atom and a phenoxy group, which impart unique reactivity and characteristics.[1][3] The following tables summarize its key physical and chemical identification properties.

Table 1: Chemical Identification

Identifier	Value
IUPAC Name	4-fluoro-3-phenoxybenzaldehyde[3][4]
Synonyms	2-Fluoro-5-formyldiphenyl Ether, 3-Phenoxy-4-fluorobenzaldehyde[1][5][6]
CAS Number	68359-57-9[1][3][5][6]
Molecular Formula	C ₁₃ H ₉ FO ₂ [1][3][5][6]
Molecular Weight	216.21 g/mol [1][3][5][6]
InChI Key	JDICMOLUAHZVDS-UHFFFAOYSA-N[3]
SMILES	C1=CC=C(C=C1)OC2=C(C=CC(=C2)C=O)F[3]

Table 2: Physical Properties

Property	Value
Appearance	Colorless to light orange to yellow clear liquid[1][3] or White to pale yellow crystalline powder[6]
Boiling Point	102°-104°C at 0.1 mmHg[3][7][8], 135°C at 2 mmHg[1][3], 310°C[5], 320-325°C (decomposes)[6]
Melting Point	70-75°C[6]
Density	~1.2 g/mL[3], 1.2091 g/mL at 25°C[9], 1.23 g/mL[1], 1.25-1.30 g/cm ³ at 20°C[6]
Refractive Index	n _{20/D} 1.58[1][3], n _{20/D} 1.5830[9]
Solubility	Soluble in ethanol, acetone, and DMSO; insoluble in water.[6]
Flash Point	>110 °C (>230 °F)[5][10]

Experimental Protocols

While specific, detailed experimental protocols for the determination of the physical properties of **4-Fluoro-3-phenoxybenzaldehyde** are not extensively published, standard laboratory procedures are employed.

Determination of Boiling Point: The boiling point is determined by distillation. For substances like **4-Fluoro-3-phenoxybenzaldehyde**, which have a high boiling point at atmospheric pressure, vacuum distillation is often employed to prevent decomposition.^{[3][7][8]} The sample is heated in a distillation apparatus under a reduced pressure, and the temperature at which the liquid boils and condenses is recorded along with the pressure.

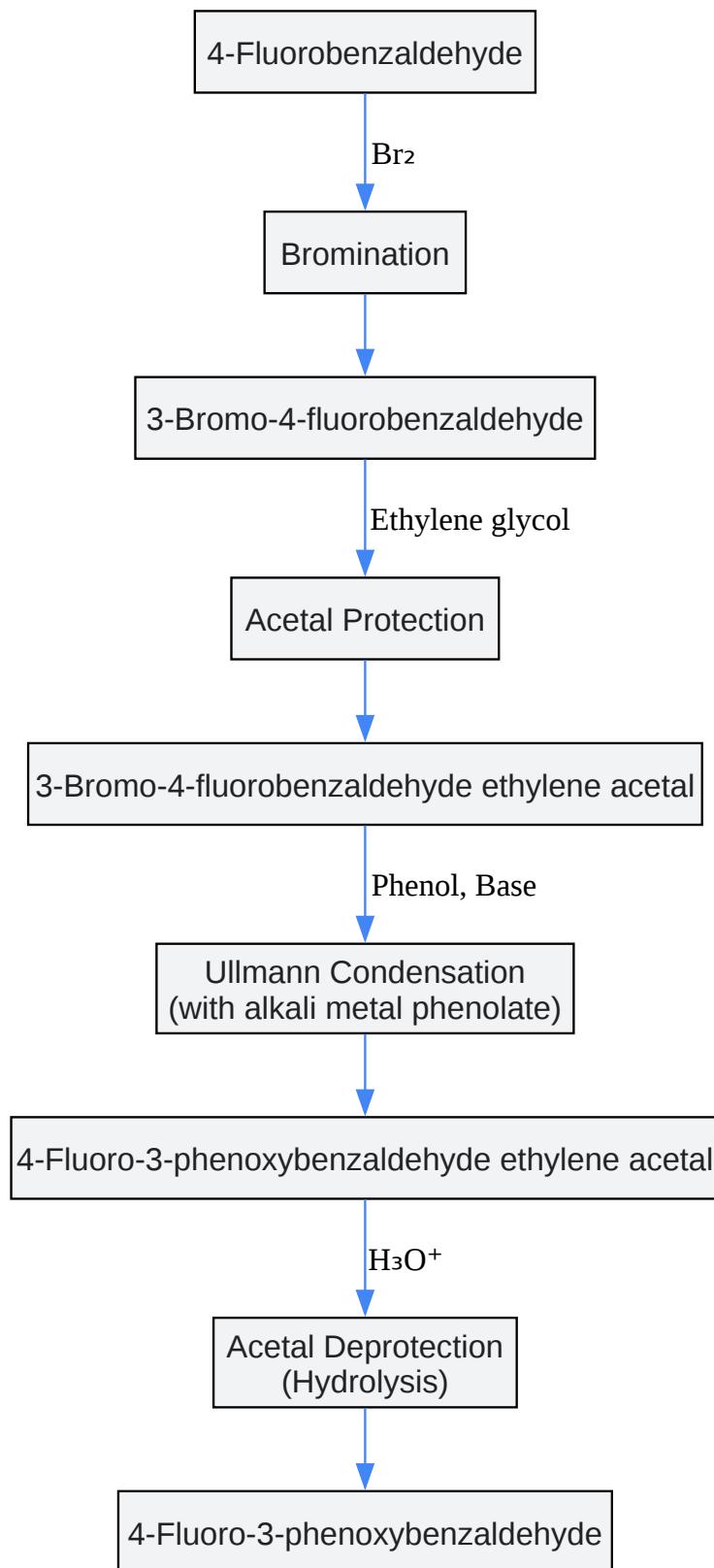
Determination of Melting Point: The melting point of the solid form is determined using a melting point apparatus. A small amount of the crystalline powder is placed in a capillary tube and heated at a controlled rate. The temperature range over which the substance melts is recorded.

Determination of Density: The density is typically measured using a pycnometer or a digital density meter. The mass of a known volume of the substance is determined at a specific temperature, allowing for the calculation of density.

Determination of Refractive Index: The refractive index is measured using a refractometer, typically at the sodium D-line (589 nm) and at a controlled temperature (e.g., 20°C).

Synthesis Workflow

4-Fluoro-3-phenoxybenzaldehyde is commonly synthesized through a multi-step process. A prevalent method involves the bromination of 4-fluorobenzaldehyde, followed by an Ullmann condensation with a phenolate, and subsequent deprotection.^[3]

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Caption: Synthesis of **4-Fluoro-3-phenoxybenzaldehyde**.

Reactivity and Applications

The presence of the fluorine atom and the phenoxy group influences the electronic properties and reactivity of the benzaldehyde moiety.^[3] The aldehyde group is susceptible to nucleophilic attack and can undergo various reactions such as oxidation to a carboxylic acid and condensation reactions.^[3] This versatile reactivity makes **4-Fluoro-3-phenoxybenzaldehyde** a valuable intermediate in the synthesis of more complex molecules, including pharmaceuticals with anti-inflammatory and analgesic properties, as well as agrochemicals like herbicides and insecticides.^{[1][3]} It is also used in material science for the production of specialty polymers.^[1]

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